

# A Comprehensive Technical Guide to the Physical and Chemical Properties of Climbazole-d4

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## Compound of Interest

Compound Name: Climbazole-d4

Cat. No.: B564761

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **Climbazole-d4**, an isotopically labeled imidazole antifungal agent. It is intended to serve as a critical resource for researchers, scientists, and professionals engaged in drug development, analytical chemistry, and toxicological studies. This document details the compound's fundamental characteristics, outlines key experimental methodologies for its analysis, and illustrates relevant biochemical and analytical pathways.

## Core Compound Identification and Properties

**Climbazole-d4** is the deuterium-labeled version of Climbazole, a topical antifungal agent frequently used in the treatment of fungal skin infections like dandruff and eczema.<sup>[1][2]</sup> The incorporation of four deuterium atoms on the phenyl ring makes it an ideal internal standard for quantification of Climbazole in various biological and environmental matrices by mass spectrometry-based methods such as GC-MS or LC-MS.<sup>[3][4]</sup>

Table 1: General and Chemical Identifiers for **Climbazole-d4**

Property	Value	Reference(s)
IUPAC Name	1-(4-chloro-2,3,5,6-tetradeuteriophenoxy)-1-imidazol-1-yl-3,3-dimethylbutan-2-one	[5]
Synonyms	(±)-Climbazole-d4 (phenyl-d4), BAY-e 6975-d4, Crinipan AD-d4	[6][7][8]
CAS Number	1185117-79-6	[3][5][7][9]
Molecular Formula	C <sub>15</sub> H <sub>13</sub> D <sub>4</sub> ClN <sub>2</sub> O <sub>2</sub>	[4][7][9][10]
Canonical SMILES	<chem>CC(C)(C)C(=O)C(OC1=C([2H])C([2H])=C(Cl)C([2H])=C1[2H])N2C=CN=C2</chem>	[3][4]
InChIKey	OWEGWHBOCFMBLP-UGWFXTGHSA-N	[4]

Table 2: Physical and Chemical Properties of **Climbazole-d4**

Property	Value	Reference(s)
Molecular Weight	296.78 g/mol , 296.79 g/mol , 296.8 g/mol	[3][5][7][9][10]
Exact Mass	296.1229625 Da	[5]
Appearance	White to Off-White Solid	[7][10]
Melting Point	82-84°C	[6][7]
Boiling Point	447.5 ± 40.0 °C (Predicted for non-deuterated Climbazole)	[1][11]
Solubility	Soluble in Chloroform; Sparingly soluble in Methanol	[3][4][7]
Storage Temperature	-20°C	[3][6][7]
Stability	Stable for ≥ 4 years at recommended storage conditions	[4]
Purity (HPLC)	>99.00%	[3][10]
Isotopic Enrichment	≥99% deuterated forms (d <sub>1</sub> - d <sub>4</sub> ); 98.68% (d <sub>4</sub> =94.82%)	[4][10]

Note: Some properties like boiling point, density, and pKa are predicted values for the non-deuterated parent compound, Climbazole, as specific experimental data for **Climbazole-d4** is limited.

## Experimental Protocols and Methodologies

The analysis and quantification of Climbazole and its metabolites heavily rely on the use of **Climbazole-d4** as an internal standard. Below are detailed methodologies commonly employed.

LC-MS/MS is a highly sensitive and specific method for quantifying Climbazole metabolites in biological samples, such as human urine.[12] **Climbazole-d4** is essential for correcting variations in sample preparation and instrument response.

#### Sample Preparation (Human Urine):[\[12\]](#)

- **Enzymatic Hydrolysis:** To measure total metabolite concentration (conjugated and unconjugated), urine samples undergo enzymatic hydrolysis to cleave glucuronide conjugates.
- **Internal Standard Spiking:** A known concentration of **Climbazole-d4** solution is added to each sample at the beginning of the preparation process.
- **Online Solid Phase Extraction (SPE):** The sample is loaded onto an SPE column to concentrate the analytes and remove interfering matrix components. The analytes are then eluted directly into the LC-MS/MS system.

#### Chromatographic Conditions:

- **System:** Ultra-High-Performance Liquid Chromatography (UHPLC) system.[\[12\]](#)
- **Column:** A reverse-phase C18 column is typically used for separation.[\[13\]](#)
- **Mobile Phase:** A gradient of an aqueous buffer (e.g., ammonium formate) and an organic solvent like acetonitrile is employed.[\[13\]](#)[\[14\]](#)
- **Flow Rate:** Optimized for the specific column dimensions and particle size.

#### Mass Spectrometry Conditions:

- **Ionization:** Electrospray Ionization (ESI) in positive ion mode.
- **Detection:** Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions for both the analyte (Climbazole metabolites) and the internal standard (**Climbazole-d4**) are monitored.
- **Quantification:** The analyte concentration is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it against a calibration curve.

HPLC with UV detection is a standard method for assessing the purity of **Climbazole-d4** raw material.

Chromatographic Conditions:[10][13]

- System: Agilent 1100 series HPLC or equivalent.[13]
- Column: Reverse-phase C18 column (e.g., Kinetex 5  $\mu\text{m}$ , 50 x 4.6 mm).[13]
- Mobile Phase: Isocratic mixture of a phosphate buffer (pH 7.4) and Acetonitrile (e.g., 40:60 v/v).[13]
- Detection: UV spectrophotometer at a wavelength of 222 nm or 270 nm.[14][15]
- Analysis: The purity is calculated based on the area percentage of the principal peak relative to the total peak area in the chromatogram.

$^1\text{H}$  NMR spectroscopy is used to confirm the chemical structure of **Climbazole-d4** and verify the position of deuterium labeling.

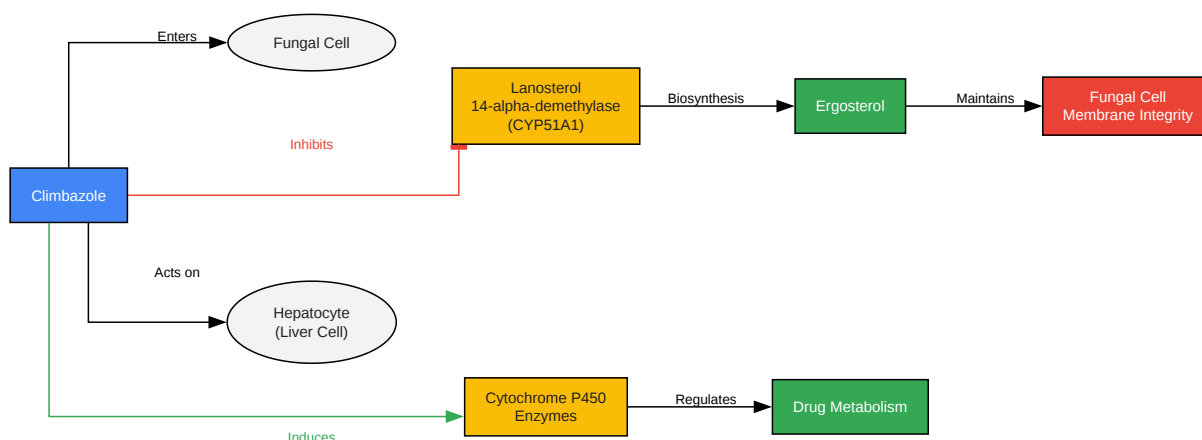
Procedure:

- Sample Preparation: A small amount of the **Climbazole-d4** solid is dissolved in a suitable deuterated solvent (e.g., Chloroform-d,  $\text{CDCl}_3$ ).
- Data Acquisition: The  $^1\text{H}$  NMR spectrum is acquired on a high-field NMR spectrometer.
- Spectral Analysis: The spectrum is compared to the structure of Climbazole. The absence or significant reduction of signals corresponding to the protons on the 4-chlorophenoxy ring confirms successful deuteration at these positions. The presence of other characteristic peaks for the imidazole and butanone moieties confirms the overall structure. A certificate of analysis for **Climbazole-d4** often states that the  $^1\text{H}$  NMR spectrum is consistent with the proposed structure.[10]

## Signaling Pathways and Logical Relationships

Climbazole functions as an imidazole antifungal agent. Its mechanism is believed to be similar to other azole fungicides like ketoconazole, which involves the inhibition of ergosterol biosynthesis. Ergosterol is a vital component of the fungal cell membrane. By disrupting its production, Climbazole compromises the integrity of the cell membrane, leading to fungal cell

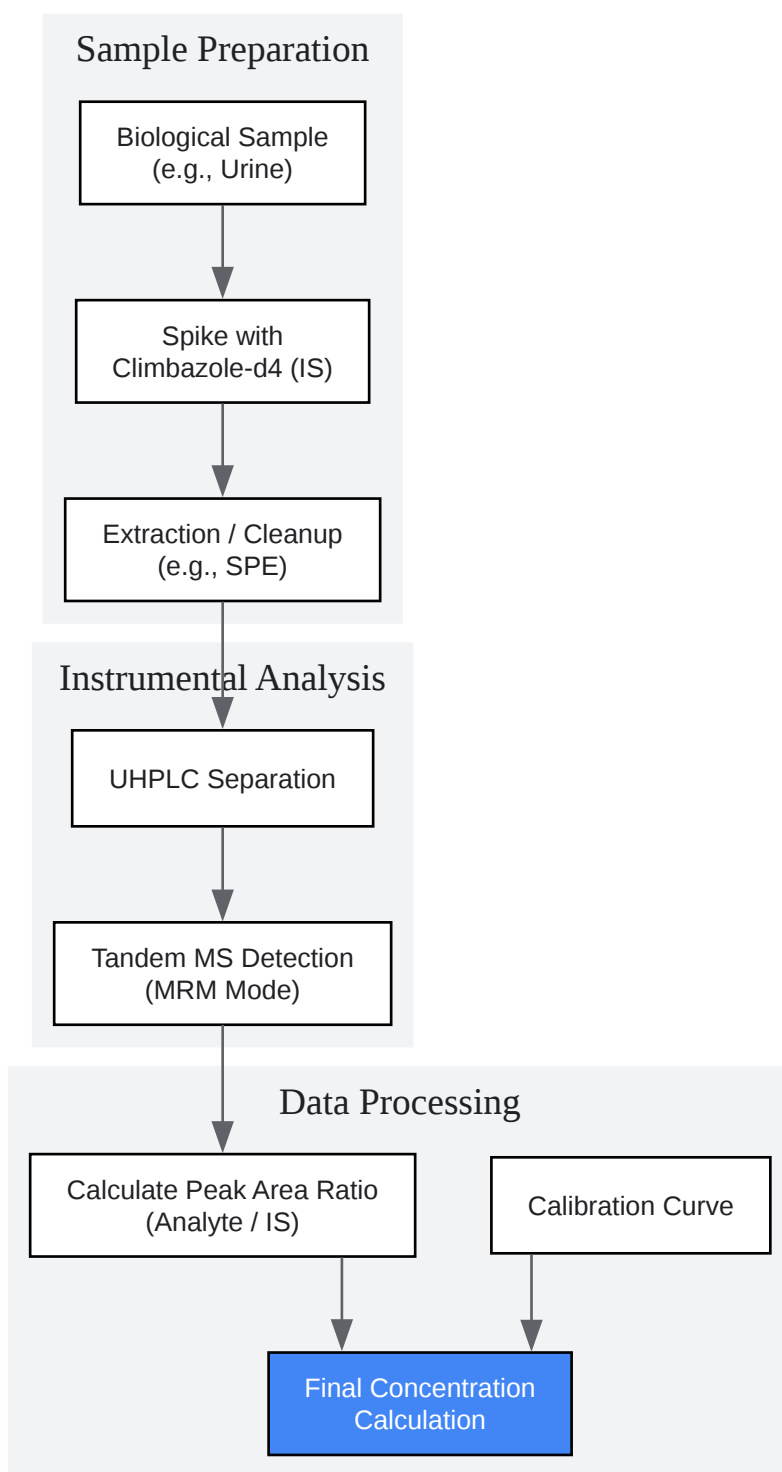
death. Additionally, Climbazole has been shown to be a potent inducer of cytochrome P450 (CYP450) enzymes in rat liver, which has implications for drug metabolism studies.[4][8]



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Caption: Proposed mechanism of Climbazole's antifungal action and its role in inducing CYP450 enzymes.

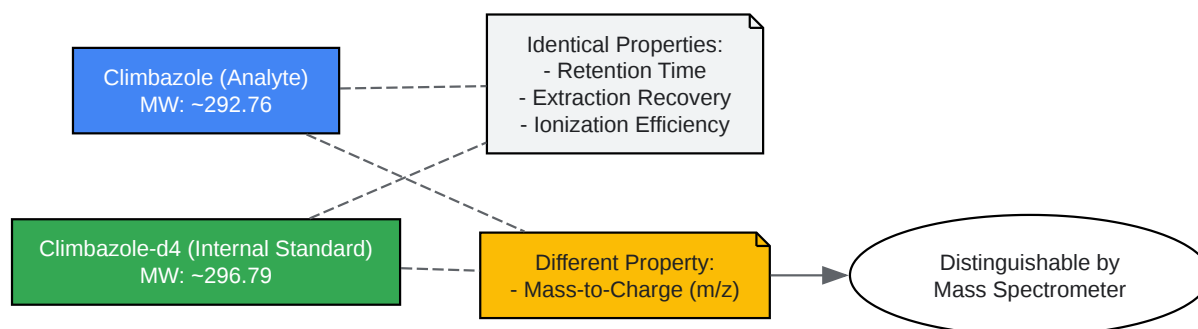
The use of an isotopically labeled internal standard like **Climbazole-d4** is the gold standard in quantitative bioanalysis using mass spectrometry. It ensures high accuracy and precision by accounting for analyte loss during sample processing and for variations in instrument response (matrix effects).



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Caption: Standard experimental workflow for bioanalysis using an internal standard (IS) like **Climbazole-d4**.

**Climbazole-d4** is an ideal internal standard for Climbazole because it is chemically identical but mass-shifted. This ensures that it co-elutes chromatographically and behaves similarly during extraction and ionization, while being clearly distinguishable by the mass spectrometer.



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Caption: Relationship between Climbazole (analyte) and **Climbazole-d4** (internal standard).

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